

Essential Safety and Logistical Information for Handling SN23862 (Sodium Nitrite)

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Compound of Interest

Compound Name: SN23862

Cat. No.: B1681841

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This document provides critical safety protocols, operational guidelines, and disposal plans for the handling of **SN23862**, chemically identified as Sodium Nitrite (NaNO_2). Strict adherence to these procedures is mandatory to ensure personnel safety and environmental protection.

Immediate Safety and Hazard Information

Sodium Nitrite is a powerful oxidizing agent and is toxic if swallowed. It can cause serious eye irritation and may intensify fire. Inhalation may irritate the nose and throat, and high-level exposure can reduce the blood's ability to transport oxygen, leading to a condition called methemoglobinemia, with symptoms including headache, dizziness, and cyanosis (a blue color to the skin and lips).

Emergency Contact Information:

- Poison Control: 1-800-222-1222
- CHEMTREC: 1-800-424-9300
- In case of suspected poisoning or exposure, call 911 immediately.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **SN23862**.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Splash-proof safety goggles are required.
Hand Protection	Gloves	Nitrile gloves are recommended. Dispose of contaminated gloves after use.
Body Protection	Lab Coat	A standard lab coat should be worn.
Respiratory Protection	Respirator	In case of insufficient ventilation or dust generation, use a NIOSH-approved respirator.
Footwear	Closed-toe shoes	Shoes that fully cover the feet are required.

Operational Plans: Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Keep away from combustible materials, strong acids, reducing agents, and powdered metals.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep the container tightly closed.
- Store locked up.
- Store away from incompatible materials.

Disposal Plan

Sodium Nitrite is considered a hazardous waste and must be disposed of accordingly.

Waste Type	Disposal Procedure
Solid SN23862 Waste	Collect in a sealed, labeled container. Dispose of as hazardous waste through your institution's environmental health and safety (EHS) office.
Contaminated Materials (e.g., gloves, paper towels)	Place in a sealed bag and dispose of as hazardous waste.
Aqueous Solutions	Do not pour down the drain. Neutralize with a suitable agent as per your institution's EHS guidelines before disposal as hazardous waste.

Experimental Protocol: Preparation of a 0.1 M Sodium Nitrite Solution

This protocol outlines the preparation of a 0.1 M Sodium Nitrite solution for experimental use.

Materials:

- Sodium Nitrite (**SN23862**)
- Purified water
- Volumetric flask (1000 mL)
- Analytical balance

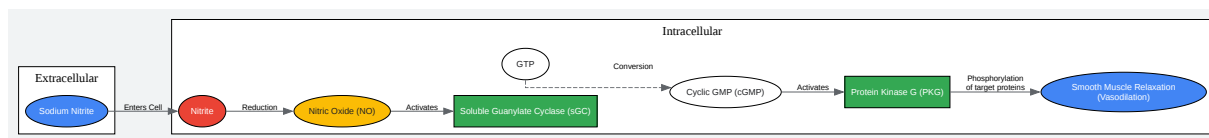
- Weighing paper
- Spatula
- Funnel

Procedure:

- **Calculation:** Determine the mass of Sodium Nitrite required to prepare 1000 mL of a 0.1 M solution. The molecular weight of Sodium Nitrite (NaNO_2) is 69.00 g/mol . Therefore, 6.9 g of Sodium Nitrite is needed.
- **Weighing:** Accurately weigh 6.9 g of Sodium Nitrite on an analytical balance using weighing paper.
- **Dissolving:** Carefully transfer the weighed Sodium Nitrite into a 1000 mL volumetric flask using a funnel.
- **Dilution:** Add approximately 800 mL of purified water to the volumetric flask.
- **Mixing:** Swirl the flask gently until the Sodium Nitrite is completely dissolved.
- **Final Volume:** Once dissolved, add purified water to the flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Labeling:** Label the flask clearly with the name of the solution (0.1 M Sodium Nitrite), the date of preparation, and your initials.

Signaling Pathway

Sodium Nitrite is a precursor to nitric oxide (NO), a key signaling molecule in various physiological processes, including vasodilation. The pathway involves the reduction of nitrite to nitric oxide, which then activates soluble guanylate cyclase (sGC), leading to the production of cyclic guanosine monophosphate (cGMP). cGMP, in turn, activates protein kinase G (PKG), resulting in smooth muscle relaxation and vasodilation.



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